

Health and safety hazards of platinum(II) chloride

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Compound of Interest

Compound Name: *Platinum(II) chloride*

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An In-Depth Technical Guide to the Health and Safety Hazards of **Platinum(II) Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety hazards associated with **platinum(II) chloride** (PtCl_2). It is intended to serve as a critical resource for laboratory personnel and professionals involved in the handling and development of platinum-containing compounds. This document outlines the toxicological properties, safe handling procedures, and experimental protocols for hazard assessment, and visualizes key toxicological pathways and workflows.

Executive Summary

Platinum(II) chloride is a corrosive and sensitizing inorganic compound that presents significant health risks upon exposure. It can cause severe skin burns, eye damage, and respiratory irritation.^[1] A primary concern is its potential to act as a sensitizer, leading to allergic reactions of the skin and respiratory system upon repeated exposure.^{[1][2][3][4]} While not as extensively studied as platinum-based chemotherapeutic agents like cisplatin, the inherent toxicity of the platinum ion and its chloride ligands necessitates stringent safety protocols. Understanding the toxicology and safe handling of **platinum(II) chloride** is paramount to mitigate occupational health risks.

Toxicological Profile

The toxicity of **platinum(II) chloride** is multifaceted, affecting various routes of exposure. The primary hazards are its corrosive nature and its ability to induce sensitization.[1][2]

Acute Toxicity

Platinum(II) chloride exhibits moderate acute toxicity upon ingestion. The oral LD50 in rats has been reported to be 3423 mg/kg.[1][4] Inhalation of dusts can cause severe respiratory tract irritation, leading to symptoms such as coughing, sneezing, and shortness of breath.[5][6]

Skin and Eye Irritation/Corrosion

Direct contact with **platinum(II) chloride** can cause severe skin burns and serious eye damage.[1][2] It is classified as a corrosive substance, capable of causing irreversible damage to tissues upon contact.[2]

Sensitization

A significant hazard of **platinum(II) chloride** is its potential to cause sensitization by both skin contact and inhalation.[2][3][4] Repeated exposure can lead to the development of allergic contact dermatitis and occupational asthma, a condition known as "platinosis".[2][7] Symptoms of platinosis can include rhinitis, conjunctivitis, asthma, and urticaria (hives).[8]

Quantitative Toxicological Data

The following tables summarize the available quantitative data on the toxicity of **platinum(II) chloride**.

Endpoint	Species	Route	Value	Reference
Acute Oral LD50	Rat	Oral	3423 mg/kg	[1][4]
Human Exposure Limits for Soluble Platinum Salts (as Pt)				
OSHA PEL (8-hr TWA)	Human	Inhalation	0.002 mg/m ³	[8][9]
NIOSH REL (10-hr TWA)	Human	Inhalation	0.002 mg/m ³	[9]
ACGIH TLV (8-hr TWA)	Human	Inhalation	0.002 mg/m ³	[8][9]

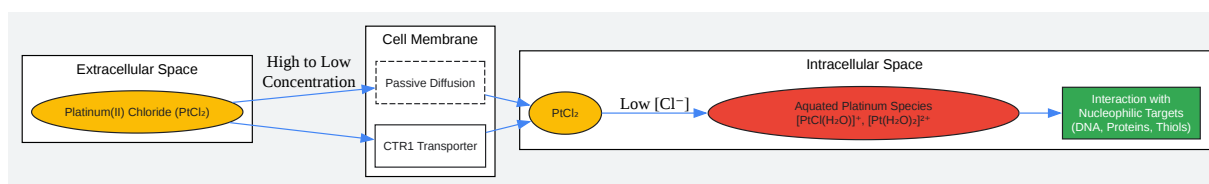
TWA: Time-Weighted Average, PEL: Permissible Exposure Limit, REL: Recommended Exposure Limit, TLV: Threshold Limit Value.

Mechanisms of Toxicity and Signaling Pathways

While the specific molecular mechanisms of **platinum(II) chloride** toxicity are not as extensively elucidated as those for platinum-based anticancer drugs, it is understood that its toxicity stems from the reactivity of the platinum ion.

Cellular Uptake

Platinum compounds can enter cells through various mechanisms, including passive diffusion and active transport. The copper transporter 1 (CTR1) has been identified as a key mediator of uptake for some platinum drugs.[10] Once inside the cell, the lower intracellular chloride concentration can lead to the aquation of the platinum complex, making it more reactive.

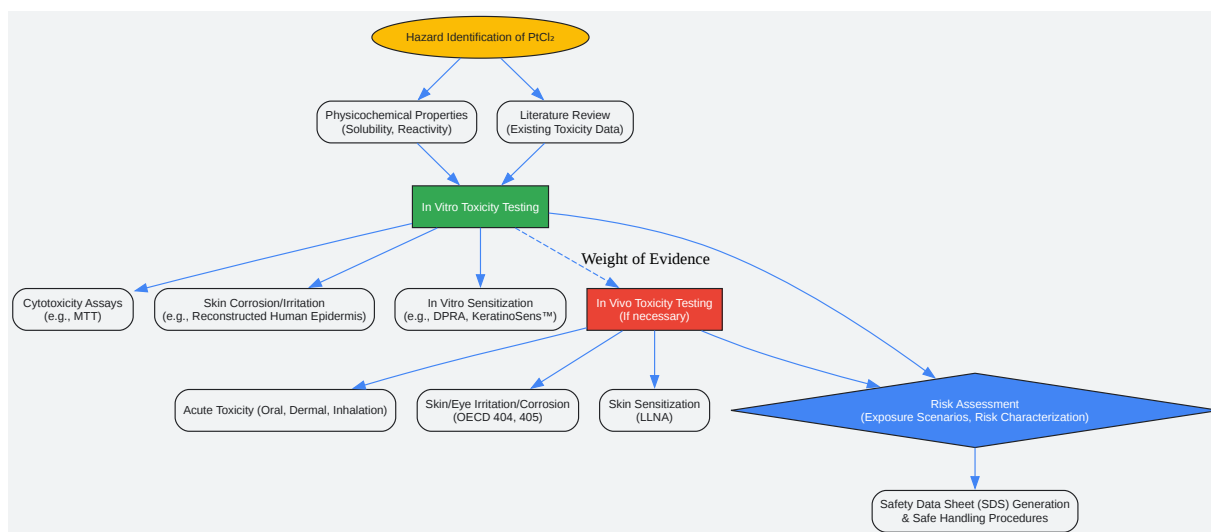
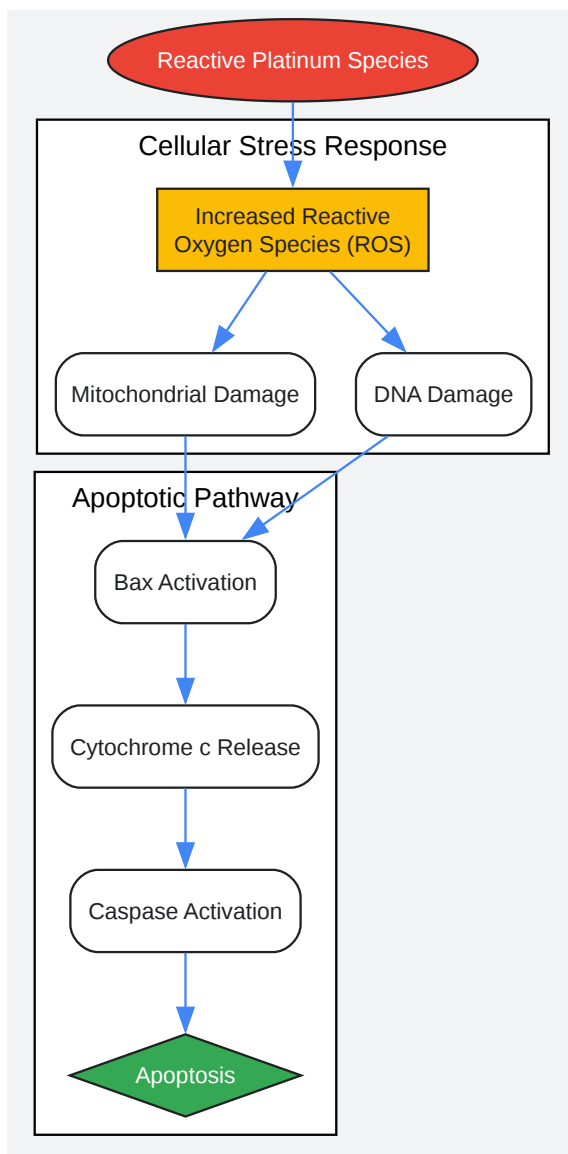


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Caption: Cellular uptake and activation of **Platinum(II) Chloride**.

Oxidative Stress and Apoptosis

Inorganic platinum compounds are known to induce oxidative stress by generating reactive oxygen species (ROS). This can lead to damage of cellular components, including lipids, proteins, and DNA. The resulting cellular stress can trigger apoptotic pathways, leading to programmed cell death.



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References

- 1. Platinum-based metal complexes as chloride transporters that trigger apoptosis - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 2. New Platinum(II) agent induces bimodal death of apoptosis and autophagy against A549 cancer cell - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Platinum | Toxic Substances Blog [u.osu.edu]
- 4. Inhibition of mitogen-activated protein kinase (MAPK) and cyclin-dependent kinase 2 (Cdk2) by platinum(II) phenanthroline complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Platinum-based metal complexes as chloride transporters that trigger apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The Platinum(II) Complexes Induced Oxidative Stress of Isolated Rat Heart [ouci.dntb.gov.ua]
- 7. Nuclear Factor-kappa B as a Resistance Factor to Platinum-Based Antineoplastic Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Toxicity of platinum (IV) salts for cells of pulmonary origin - PMC [pmc.ncbi.nlm.nih.gov]
- 9. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 10. Different effects of platinum, palladium, and rhodium salts on lymphocyte proliferation and cytokine release - PubMed [pubmed.ncbi.nlm.nih.gov]
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